

A Comparative Analysis of Fluorite and Scheelite Flotation Behavior

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An in-depth guide for researchers and mineral processing professionals on the differential flotation characteristics of **fluorite** and scheelite, supported by experimental data and detailed protocols.

The separation of scheelite (CaWO_4) from **fluorite** (CaF_2) via froth flotation presents a significant challenge in the field of mineral processing. This difficulty arises from their similar surface properties, both being calcium-bearing minerals that respond similarly to common flotation reagents.[1][2][3] This guide provides a comprehensive comparison of their flotation behaviors, detailing the effects of various reagents and process parameters, and offering insights into the underlying chemical interactions.

Key Differences in Flotation Response

While both minerals are amenable to flotation using fatty acid collectors, their separation relies on exploiting subtle differences in their surface chemistry and response to specific chemical modifiers.[1] The primary strategy involves the selective depression of one mineral while floating the other.

Effect of pH: The pH of the mineral slurry is a critical factor influencing the surface charge of both minerals and the effectiveness of reagents. Scheelite flotation is generally favored under alkaline conditions, typically in a pH range of 8 to 10.[2] In contrast, **fluorite** flotation can be effective in a slightly acidic to neutral pH range of 6-8, particularly when using fatty acid collectors.[4] The separation of scheelite from **fluorite** is often optimized at a pH between 10 and 11, where **fluorite** floatability is significantly reduced.[5]

Collectors: Fatty acids, such as sodium oleate and oxidized paraffin soap, are common collectors for both scheelite and **fluorite** due to their strong affinity for the calcium ions on the mineral surfaces.[1][4] However, the selectivity of these collectors is often low.[6] Research has shown that certain modified fatty acid collectors or mixtures can enhance selectivity. For instance, a mixture of the collector 733 (a sodium soap) and sodium fatty acid methyl ester sulfonate (MES) has demonstrated high selectivity for scheelite flotation over **fluorite**. [6] Cationic collectors, like dodecylamine (DDA), can also be used, as scheelite exhibits a more negative surface charge over a wider pH range compared to **fluorite**, facilitating electrostatic attraction.[1]

Depressants: The successful separation of scheelite and **fluorite** heavily relies on the use of selective depressants. Sodium silicate (water glass) is a widely used depressant for **fluorite** in scheelite flotation.[7][8][9] Its depressing effect on **fluorite** is more pronounced in alkaline conditions (pH > 11).[5] The effectiveness of sodium silicate can be enhanced by modification with metal ions like Fe^{2+} . [7][10] Other depressants for **fluorite** and calcite (a common gangue mineral) include organic polymers like starch, tannin, and citric acid.[7][8][11]

Quantitative Data Summary

The following tables summarize key quantitative data from various flotation experiments, highlighting the differential behavior of **fluorite** and scheelite under different conditions.

Table 1: Flotation Recovery of Scheelite and **Fluorite** with Fatty Acid Collector (TAB-3) at Varying pH

pH	Scheelite Recovery (%)	Fluorite Recovery (%)
6	>90	High
8.5	Peak Recovery	High
>10	Weakened	Decreasing
>11	Significantly Weakened	Sharply Reduced

Data sourced from micro-flotation tests using 50 mg/L of TAB-3 collector and NaOH as a pH regulator.[5]

Table 2: Effect of Sodium Silicate (Na_2SiO_3) Depressant on Flotation Recovery at Varying pH

pH	Scheelite Recovery (%)	Fluorite Recovery (%)
8.0 - 11.0	High	Obvious Reduction
≥ 11.0	High	Sharp Reduction

Data sourced from micro-flotation tests with 400 mg/L Na_2SiO_3 and TAB-3 collector.
[5]

Table 3: Zeta Potential of Scheelite and **Fluorite** at Varying pH

Mineral	pH Range	Zeta Potential Characteristics
Scheelite	6 - 12	Consistently negative surface charge. [1] [12]
Fluorite	~7.8	Isoelectric point (point of zero charge). [12]
The more negative surface charge of scheelite across a broad pH range is a key factor in selective flotation.		

Experimental Protocols

The following provides a generalized methodology for conducting a comparative laboratory flotation study of **fluorite** and scheelite.

1. Sample Preparation:

- Obtain high-purity single mineral samples of scheelite and **fluorite**.
- Crush, grind, and screen the minerals to a desired particle size, typically -0.074 mm for flotation tests and -0.002 mm for analytical measurements like zeta potential.[\[5\]](#)
- Verify the purity of the samples using techniques such as X-ray diffraction (XRD).[\[13\]](#)

2. Reagent Preparation:

- Prepare stock solutions of collectors (e.g., sodium oleate, TAB-3), depressants (e.g., sodium silicate), and pH regulators (e.g., NaOH, HCl) at specified concentrations.[\[5\]](#)

3. Flotation Procedure (Micro-flotation):

- Use a laboratory flotation machine with a cell of appropriate volume (e.g., 35 ml).[\[5\]](#)
- Add a specific mass of the mineral sample (e.g., 3.0 g) to the flotation cell with deionized water.[\[5\]](#)

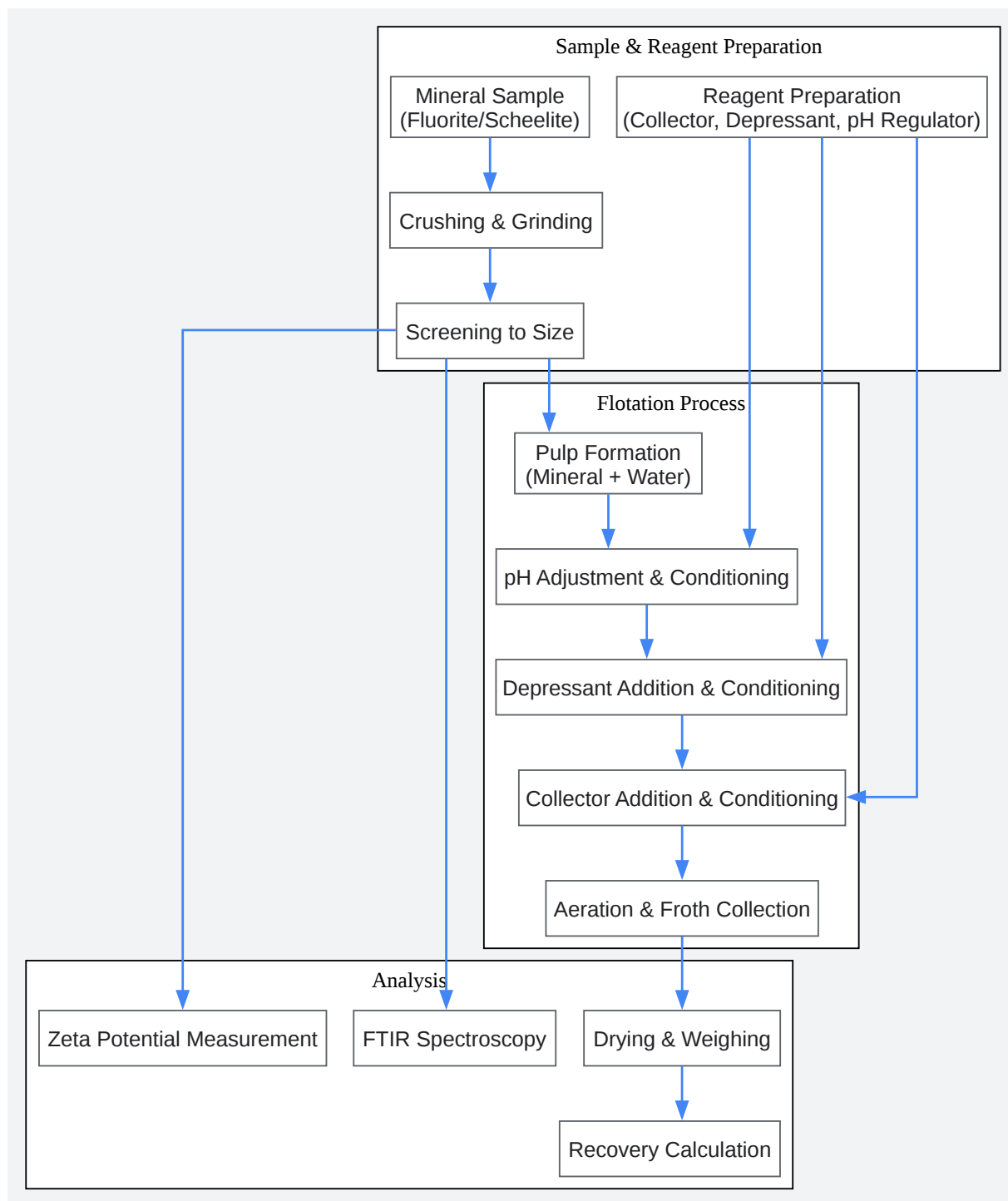
- Adjust the pulp to the desired pH using the prepared regulators and allow it to condition for a set time (e.g., 2 minutes).[5]
- Add the depressant (if any) and condition the pulp for a specific duration (e.g., 3 minutes).[5]
- Introduce the collector and condition for another period (e.g., 4 minutes).[5]
- Initiate flotation by introducing air at a controlled flow rate and collect the froth for a predetermined time (e.g., 4 minutes).[5]
- Dry and weigh the collected concentrate and tailings to calculate the recovery rate.

4. Analytical Measurements:

- Zeta Potential: Measure the zeta potential of the mineral particles in the presence and absence of reagents at different pH values using a zeta potential analyzer. This helps to understand the surface charge characteristics.[5]
- FTIR Spectroscopy: Conduct Fourier Transform Infrared (FTIR) spectroscopy on the mineral samples before and after reagent adsorption to identify the chemical bonds formed between the reagents and the mineral surfaces.[5]

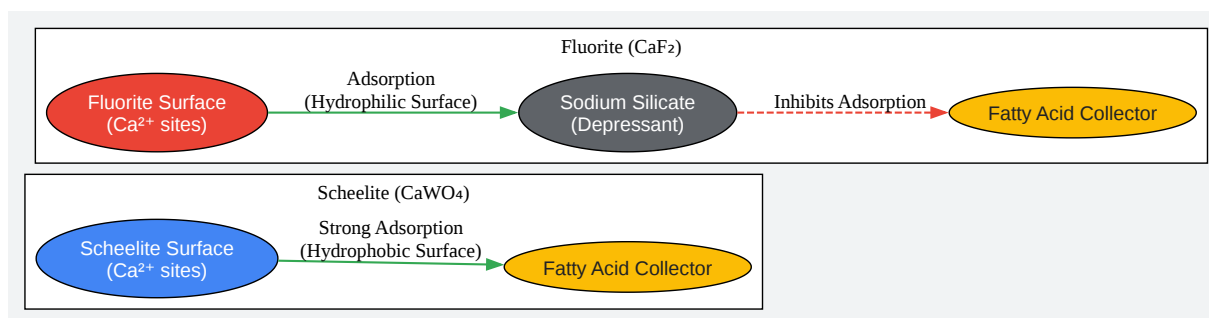
Visualizing the Process and Interactions

The following diagrams illustrate the experimental workflow and the chemical interactions at play during the flotation process.



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Caption: Experimental workflow for comparative mineral flotation.



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Caption: Reagent interactions on mineral surfaces.

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